

Essential Safety and Operational Guide for Handling 4-Methoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Methoxybenzoic acid

Cat. No.: B1607027

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **4-Methoxybenzoic acid**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methoxybenzoic acid is a combustible powder that can cause skin, eye, and respiratory irritation.[1][2] Ingestion is harmful.[1] Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment

PPE Category	Recommended Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[3][4]
Hand Protection	Chemical-resistant gloves	Nitrile or natural rubber gloves are suitable. Inspect gloves for integrity before each use.
Body Protection	Laboratory coat or chemical-resistant suit	Long-sleeved clothing or a complete suit protecting against chemicals should be worn.
Respiratory Protection	Dust mask or respirator	For nuisance exposures, a P95 (US) or P1 (EU) particle respirator is recommended. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator. A NIOSH-approved respirator should be used when necessary.

Quantitative Data for 4-Methoxybenzoic Acid

The following table summarizes key quantitative data for **4-Methoxybenzoic acid**.

Property	Value
Physical State	Powder Solid
Appearance	Light cream
Odor	Odorless
Melting Point	181 - 186 °C / 357.8 - 366.8 °F
Boiling Point	275 °C / 527 °F @ 760 mmHg
Flash Point	185 °C / 365 °F
pH	3-4 (saturated solution)
Autoignition Temperature	250 °C / 482 °F

Operational and Disposal Plans

Safe Handling and Operational Plan

Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Procedural Steps for Handling:

- Preparation: Before beginning work, ensure all necessary PPE is donned correctly. Prepare all required equipment and reagents to minimize movement and the potential for spills.
- Handling: Avoid contact with skin, eyes, and clothing. Prevent the formation of dust and aerosols.
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.

Storage Plan

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.
- Keep containers tightly closed when not in use.

Spill Response Plan

Minor Spill (Solid):

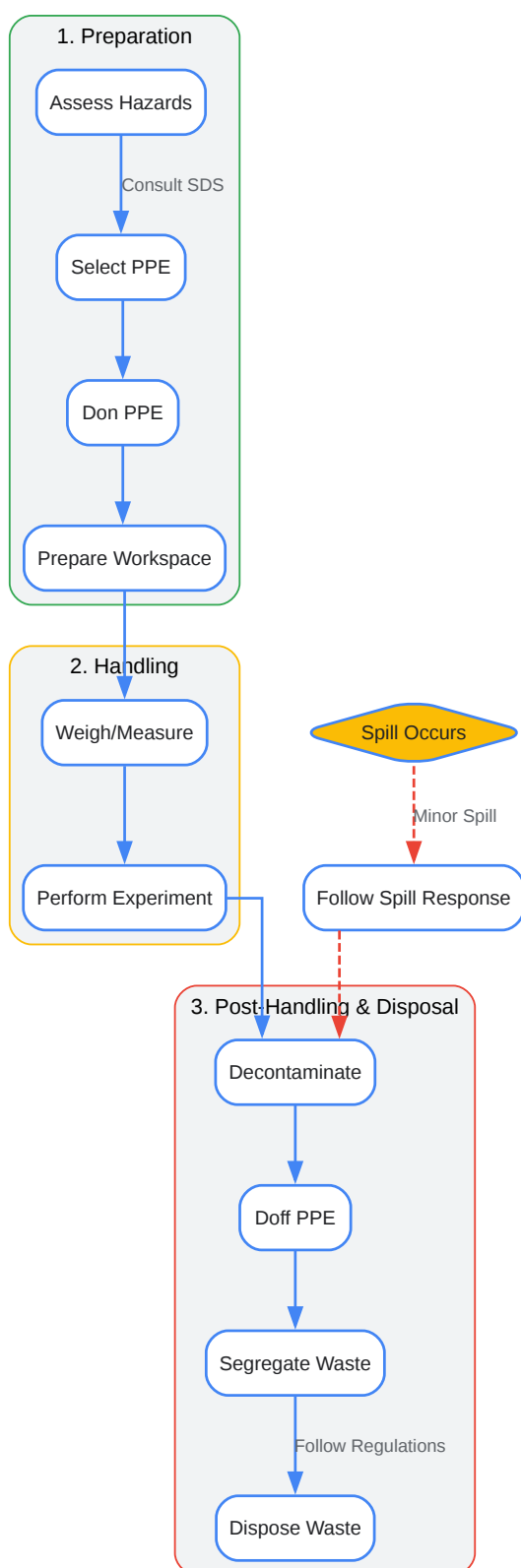
- Alert personnel in the immediate area.
- Wear appropriate PPE, including respiratory protection, gloves, and eye protection.
- Gently sweep or shovel the spilled solid material into a suitable, labeled container for disposal. Avoid generating dust.
- Clean the spill area with a damp cloth or paper towel.
- Place all cleanup materials into a sealed, labeled container for proper disposal.

For a major spill, or if you are not comfortable with the cleanup, evacuate the area and contact your institution's environmental health and safety office.

Disposal Plan

- Dispose of **4-Methoxybenzoic acid** and any contaminated materials in accordance with local, regional, and national regulations.
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Alternatively, for liquid organic acids, dilute if necessary and carefully neutralize with sodium bicarbonate or sodium hydroxide before disposal.
- Do not let the product enter drains.

Workflow for Safe Handling of 4-Methoxybenzoic Acid



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Caption: Workflow for the safe handling of **4-Methoxybenzoic acid**.

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